

solubility and stability of DMNPE-caged ATP solutions

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Compound of Interest

Compound Name: *DMNPE-caged ATP diammonium salt*
Cat. No.: *B1191920*

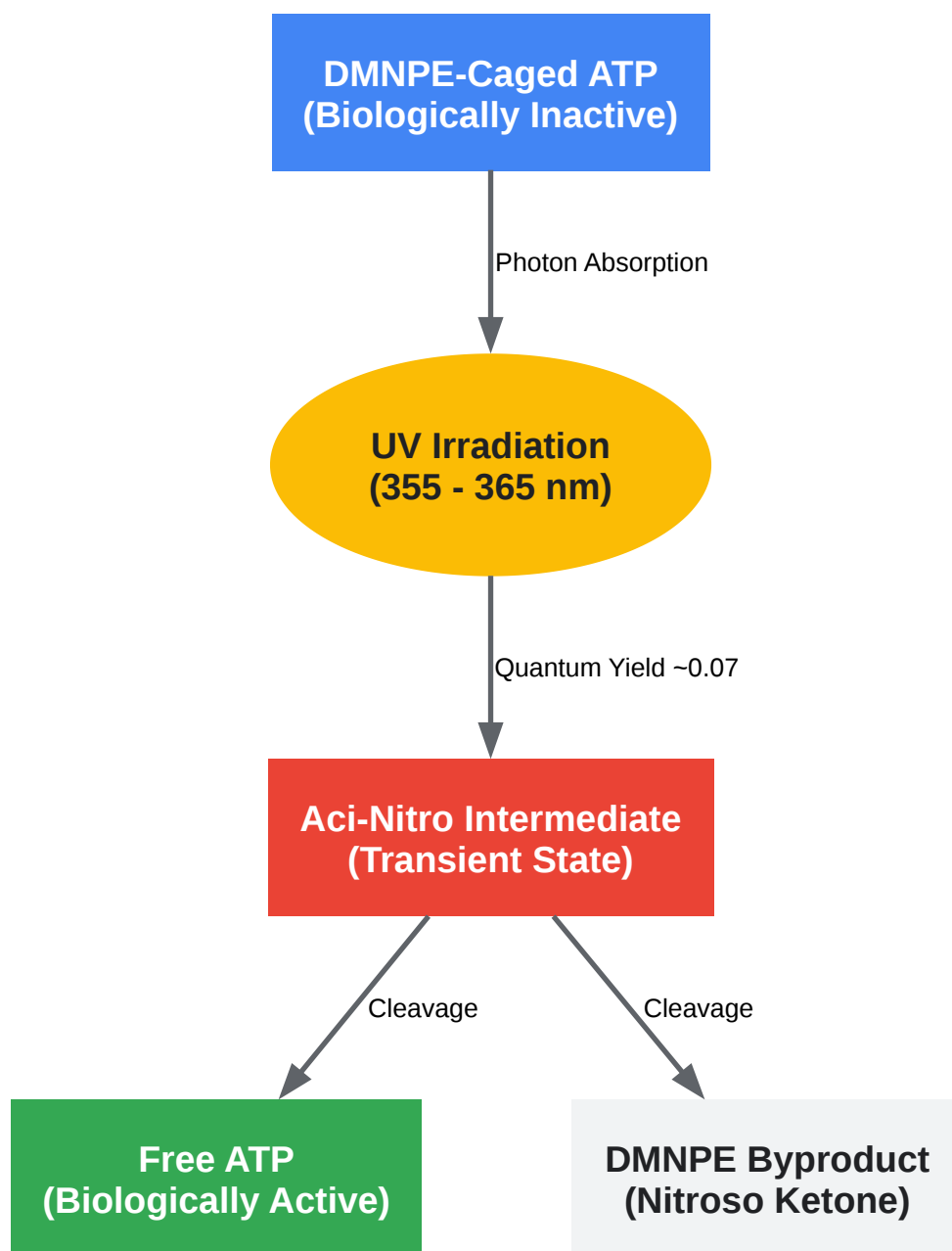
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Precision Control of Cellular Energetics: A Technical Guide to the Solubility, Stability, and Handling of DMNPE-Caged ATP

Executive Overview

As a Senior Application Scientist, I frequently observe that the primary point of failure in caged-nucleotide assays is not the photolysis instrumentation, but the thermodynamic mismanagement of the stock solutions. DMNPE-caged ATP (Adenosine 5'-triphosphate P3-[1-(4,5-dimethoxy-2-nitrophenyl)ethyl] ester) is a cornerstone molecule for studying rapid kinetic processes in biology, from motor protein mechanics to purinergic receptor activation.

By esterifying the terminal gamma-phosphate with a photolabile DMNPE group, the nucleotide is rendered biologically inert^[1]. Upon UV illumination, it rapidly undergoes photolysis to release active ATP. While DMNPE absorbs light more efficiently at ~360 nm compared to NPE or CNB caging groups, its quantum yield is relatively low (~0.07)^{[1][2]}. Therefore, maximizing the integrity of the starting material through rigorous solubility and stability protocols is paramount to achieving a robust signal-to-noise ratio.



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Fig 1: Photochemical cleavage pathway of DMNPE-caged ATP into active ATP.

Part 1: Physicochemical Properties and Solubility Dynamics

The choice of solvent is the first critical decision in assay design. DMNPE-caged ATP is typically supplied as a 2 or 1[1][2].

Causality of Solvent Selection: While the DMNPE moiety introduces hydrophobicity, the highly charged triphosphate tail ensures robust aqueous solubility. We strongly recommend using double-distilled water (ddH₂O) over DMSO for primary stock solutions.

Why? First, the maximum solubility in water (up to 100 mM) is double that of DMSO (50 mM) [2]. Second, DMSO can perturb delicate biological systems, such as lipid bilayers or motor protein assays, introducing confounding variables. If transient turbidity occurs during reconstitution, brief sonication is highly recommended to force the compound into solution without degrading the ester bond[3].

Table 1: Solubility Profile of **DMNPE-Caged ATP Diammonium Salt**

Solvent	Max Concentration (mg/mL)	Max Concentration (mM)	Application Notes
ddH ₂ O	75.04	100	Preferred for biological assays; maximizes yield and minimizes solvent toxicity.

| DMSO | 37.52 | 50 | Useful for specific non-aqueous applications; requires sonication for full dissolution. |

Note: Data based on a baseline Molecular Weight of 750.44. Batch-specific hydration will require volume adjustments[2].

Part 2: Thermodynamic and Photochemical Stability

Caged compounds are inherently metastable. The thermodynamic barrier preventing spontaneous hydrolysis must be maintained through strict temperature and light controls.

Degradation Pathways: In aqueous environments, DMNPE-caged ATP is remarkably stable against spontaneous hydrolysis at neutral pH. However, prolonged exposure to ambient light or repeated freeze-thaw cycles will cause premature cleavage. This leads to a creeping baseline of free ATP that can desensitize purinergic receptors or pre-activate motor proteins before the intended UV trigger is applied.

Table 2: Stability and Storage Guidelines

State	Temperature	Shelf Life	Light Exposure	Storage Directives
Lyophilized Powder	-20°C to -30°C	Up to 3 years	Strictly Dark	Store desiccated to prevent ambient hydration[1][3].
Aqueous Stock Solution	-80°C	Up to 1 year	Strictly Dark	Aliquot immediately to avoid freeze-thaw cycles[3].

| Working Solution | 4°C to 25°C | Hours | Strictly Dark | Keep on ice during experimental setup.
|

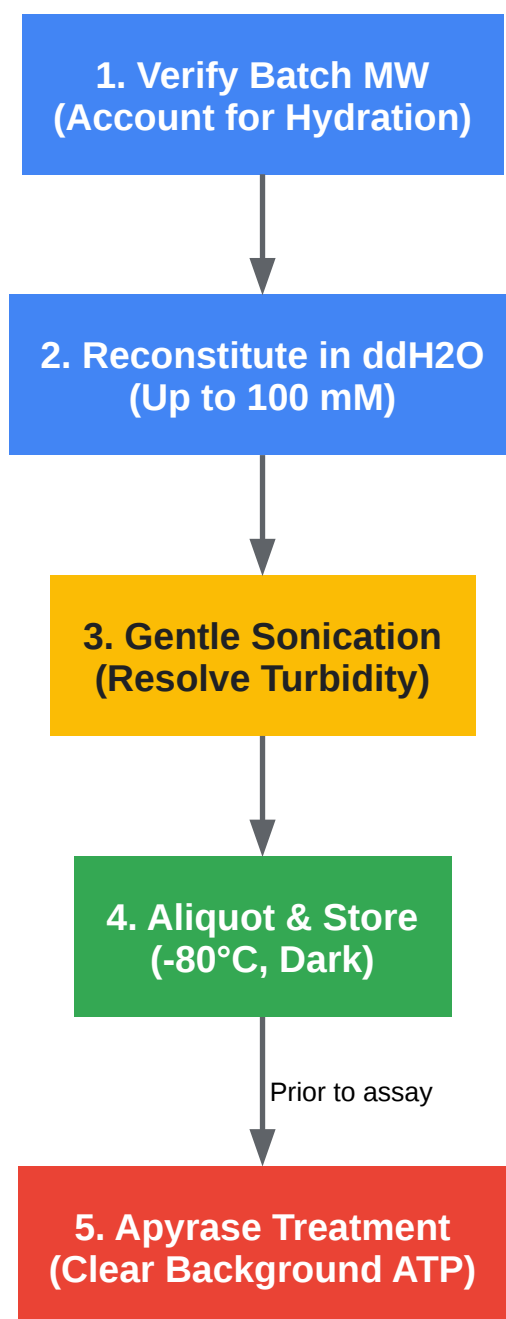
Part 3: Self-Validating Experimental Protocol

To guarantee scientific integrity, your workflow must be a self-validating system. The following protocol integrates a critical enzymatic "zeroing" step to ensure that any observed biological response is strictly causal to the UV photolysis, not an artifact of poor sample handling.

Step-by-Step Methodology:

- **Batch-Specific Molarity Calculation:** Do not assume a static molecular weight. **DMNPE-caged ATP diammonium salt** has a base MW of 750.44, but the degree of hydration varies by batch[4]. Always recalculate solvent volumes based on your specific Certificate of Analysis (CoA) to ensure precise molarity.
- **Reconstitution:** Add the calculated volume of sterile, cold ddH₂O to the vial to achieve the desired stock concentration (e.g., 10 mM to 100 mM)[2].
- **Sonication:** If the powder does not dissolve immediately and the solution appears turbid, apply gentle sonication in a water bath for 30-60 seconds[3].

- Aliquoting: Divide the stock into single-use aliquots (e.g., 10-50 μL) in opaque or foil-wrapped microcentrifuge tubes. Immediately flash-freeze and store at -80°C [3].
- Self-Validating Background Clearance (The Apyrase Step): Prior to the experiment, dilute the stock to your working concentration (e.g., 100 μM). Add 5 to the working solution[5]. Apyrase will enzymatically degrade any trace amounts of free ATP that may have formed during storage, effectively "zeroing" your baseline. Because Apyrase acts relatively slowly, it will not significantly consume the massive burst of ATP released during the millisecond UV flash.
- Photolysis: Irradiate the sample using a Xenon flash-lamp or UV laser (355–365 nm) to cleave the DMNPE group and release active ATP[1][5].



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Fig 2: Standardized workflow for the preparation and validation of DMNPE-caged ATP.

References

- Invitrogen™ DMNPE-caged ATP (Adenosine 5'-Triphosphate) Source: Fisher Scientific URL: [\[Link\]](#)

- Functional characterization of P2X3 receptors fused with fluorescent proteins Source: Taylor & Francis Online URL:[[Link](#)]

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Sources

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- 2. DMNPE-caged ATP diammonium salt | Purinergic (P2Y) Receptors | Tocris Bioscience [tocris.com]
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